

# Physical and chemical properties of Ethyl hydroxy(3-thienyl)acetate

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## Compound of Interest

Compound Name: Ethyl hydroxy(3-thienyl)acetate

Cat. No.: B8469244

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## An In-depth Technical Guide to Ethyl hydroxy(3-thienyl)acetate

A Note to the Reader: Comprehensive experimental data for **Ethyl hydroxy(3-thienyl)acetate** (CAS Number: 22098-30-2) is not readily available in public scientific literature. Commercial suppliers of this compound indicate that analytical data is not collected for this product.<sup>[1]</sup> This guide, therefore, summarizes the available information and provides generalized experimental methodologies and logical workflows relevant to the characterization of a novel chemical entity of this nature.

## Core Physical and Chemical Properties

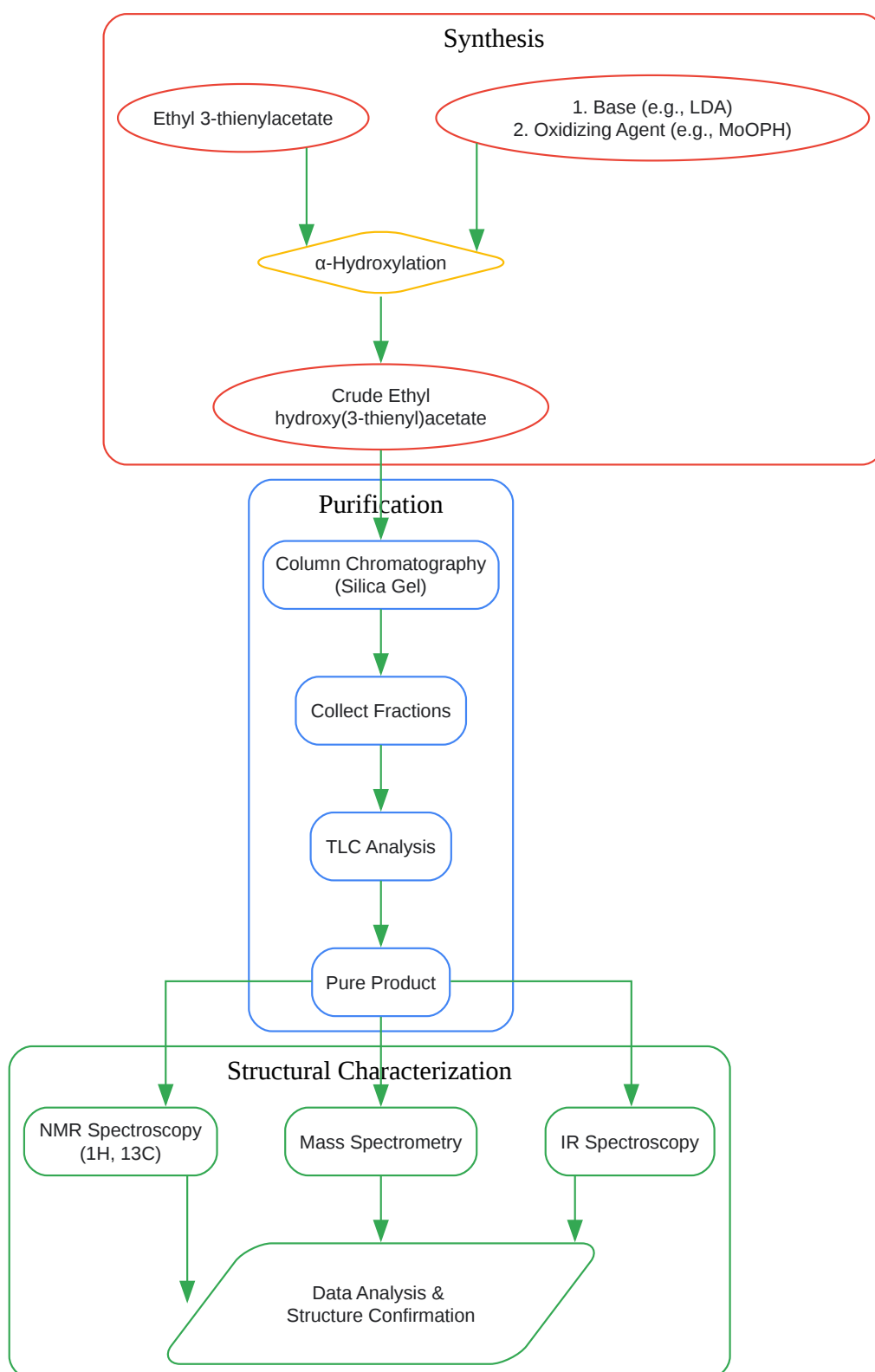
Quantitative experimental data for the physical and chemical properties of **Ethyl hydroxy(3-thienyl)acetate** are largely unavailable. The following table presents the basic molecular information that has been identified.

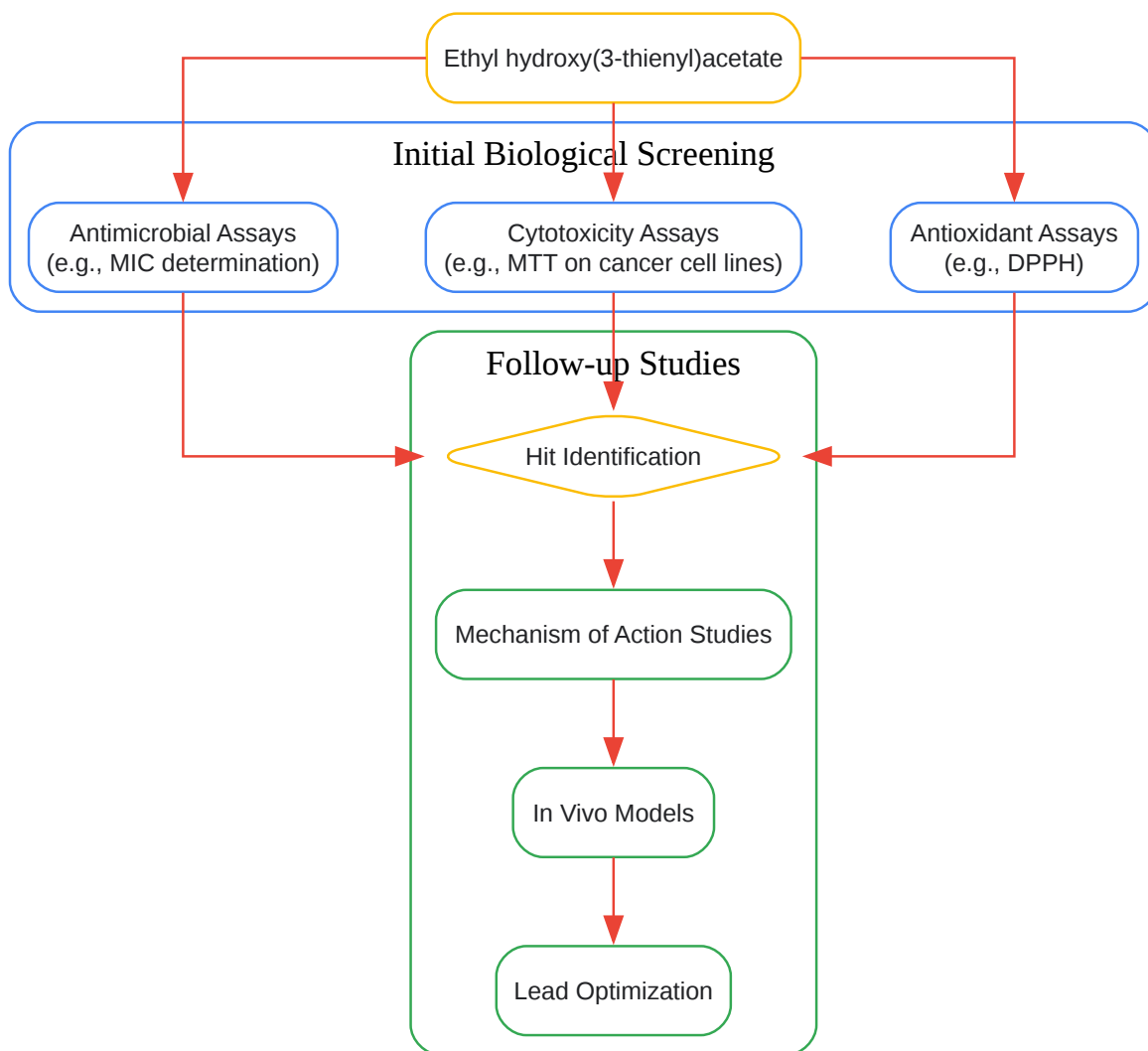
Property	Value	Source
CAS Number	22098-30-2	<sup>[1]</sup>
Linear Formula	C8H10O3S	<sup>[1]</sup>
Molecular Weight	186.23 g/mol	Calculated

# Hypothetical Synthesis and Characterization Workflow

In the absence of specific experimental protocols for **Ethyl hydroxy(3-thienyl)acetate**, a general workflow for the synthesis and characterization of a similar novel compound is presented below. This serves as an illustrative guide for researchers.

A potential synthetic route could involve the alpha-hydroxylation of Ethyl 3-thienylacetate. The subsequent workflow would involve purification and comprehensive characterization to confirm the structure and purity of the final product.





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## References

- 1. Ethyl hydroxy(3-thienyl)acetate AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]

- To cite this document: BenchChem. [Physical and chemical properties of Ethyl hydroxy(3-thienyl)acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8469244#physical-and-chemical-properties-of-ethyl-hydroxy-3-thienyl-acetate]

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